

# Application Note: Laboratory Synthesis of 4-Methylsyringol

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## Compound of Interest

Compound Name: 4-Methylsyringol

Cat. No.: B1584894

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## Introduction

**4-Methylsyringol**, also known as 2,6-dimethoxy-4-methylphenol, is a phenolic compound with a range of applications in the chemical and pharmaceutical industries. It is utilized as a flavoring and fragrance agent, valued for its smoky, spicy, and woody aroma.[1] Beyond its sensory properties, **4-methylsyringol** is explored as an intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[2] Research has also indicated its potential as an insecticide, functioning as a cholinesterase inhibitor.[3] This document provides a detailed protocol for the laboratory synthesis of **4-Methylsyringol**, offering a robust method for researchers and professionals in drug development and chemical synthesis.

## Physicochemical Properties of 4-Methylsyringol

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub>	[4]
Molecular Weight	168.19 g/mol	[4][5]
CAS Number	6638-05-7	[3]
Appearance	White to off-white crystalline solid	
Melting Point	37-42 °C	[6]
Boiling Point	145-146 °C at 14 mmHg	
Solubility	Slightly soluble in water, soluble in organic solvents.	[3][6]

## Synthesis Protocol

The synthesis of **4-Methylsyringol** can be achieved through a two-step process starting from 2,6-dimethoxyphenol. The first step involves a hydroxymethylation reaction to form 2,6-dimethoxy-4-(hydroxymethyl)phenol, which is subsequently reduced to yield the final product. [5]

### Step 1: Synthesis of 2,6-dimethoxy-4-(hydroxymethyl)phenol

Materials:

- 2,6-dimethoxyphenol
- Formalin (38 wt%)
- Sodium hydroxide (NaOH) solution (10 wt%)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) for neutralization
- Reaction vessel

## Procedure:

- In a suitable reaction vessel, combine 310 g of 2,6-dimethoxyphenol, 300 g of 38 wt% formalin, and 810 g of 10 wt% aqueous sodium hydroxide.[5]
- Allow the mixture to react for 60 hours at 25 °C.[5]
- After the reaction is complete, neutralize the mixture with sulfuric acid.[5]
- Isolate the product, 2,6-dimethoxy-4-(hydroxymethyl)phenol. The reported yield for this step is approximately 22 mol%.[5]

## Step 2: Synthesis of 4-Methylsyringol

## Materials:

- 2,6-dimethoxy-4-(hydroxymethyl)phenol
- Methanol
- Platinum-alumina catalyst (0.375 wt%)
- Hydrogen gas (H<sub>2</sub>)
- High-pressure reactor

## Procedure:

- In a high-pressure reactor, dissolve 25 g of the 2,6-dimethoxy-4-(hydroxymethyl)phenol obtained from Step 1 in 320 ml of methanol.[5]
- Add 0.375 wt% of platinum-alumina catalyst to the solution.[5]
- Pressurize the reactor with hydrogen gas to 199 kg/cm<sup>2</sup>. [5]
- Heat the reaction mixture to 200 °C and maintain these conditions for 4 hours.[5]
- After cooling and depressurizing the reactor, the product, 2,6-dimethoxy-4-methylphenol (**4-Methylsyringol**), can be isolated. The reported yield for this step is 66 mol%.[5]

## Reaction Summary

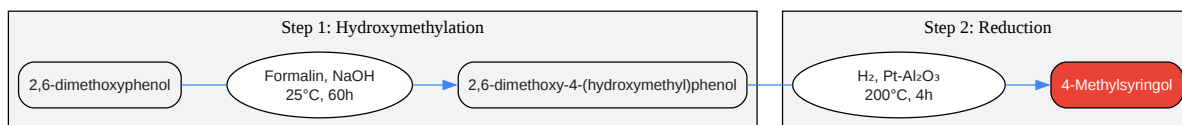
Step	Starting Material	Reagents	Product	Reaction Time	Temperature	Yield
1	2,6-dimethoxyphenol	Formalin, NaOH, H <sub>2</sub> SO <sub>4</sub>	2,6-dimethoxy-4-(hydroxyethyl)phenol	60 hours	25 °C	22 mol%
2	2,6-dimethoxy-4-(hydroxyethyl)phenol	H <sub>2</sub> , Platinum-alumina catalyst, Methanol	2,6-dimethoxy-4-methylphenol	4 hours	200 °C	66 mol%

## Characterization Data

The final product should be characterized to confirm its identity and purity. Standard analytical techniques include:

- <sup>1</sup>H NMR: To confirm the proton environment of the molecule.
- <sup>13</sup>C NMR: To identify all unique carbon atoms.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.

## Synthesis Workflow



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Caption: Two-step synthesis of **4-Methylsyringol** from 2,6-dimethoxyphenol.

## Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Formalin is a known carcinogen and should be handled in a well-ventilated fume hood.
- The reduction step involves high pressure and flammable hydrogen gas and should only be performed by trained personnel using appropriate equipment.
- Consult the Safety Data Sheets (SDS) for all reagents before use.

This application note provides a comprehensive guide for the synthesis of **4-Methylsyringol**. The detailed protocol and characterization guidelines are intended to support researchers in the fields of chemical synthesis and drug development.

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